

Application Notes and Protocols: N,N-Diisopropylformamide in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: *N,N-Diisopropylformamide*

Cat. No.: *B1346593*

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Introduction

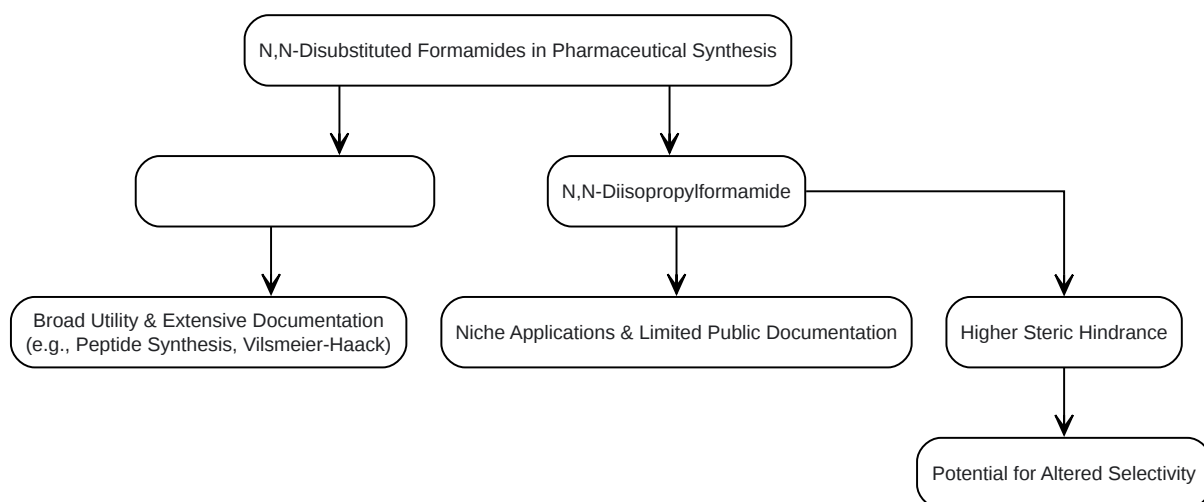
N,N-disubstituted formamides are a class of polar aprotic solvents and reagents frequently employed in the synthesis of active pharmaceutical ingredients (APIs) and their intermediates. While N,N-Dimethylformamide (DMF) is the most common solvent in this class, **N,N-Diisopropylformamide** offers unique steric and electronic properties that can be advantageous in specific synthetic transformations. Its bulkier isopropyl groups can influence reaction selectivity and, in some cases, offer a higher boiling point and different solubility profile compared to DMF.

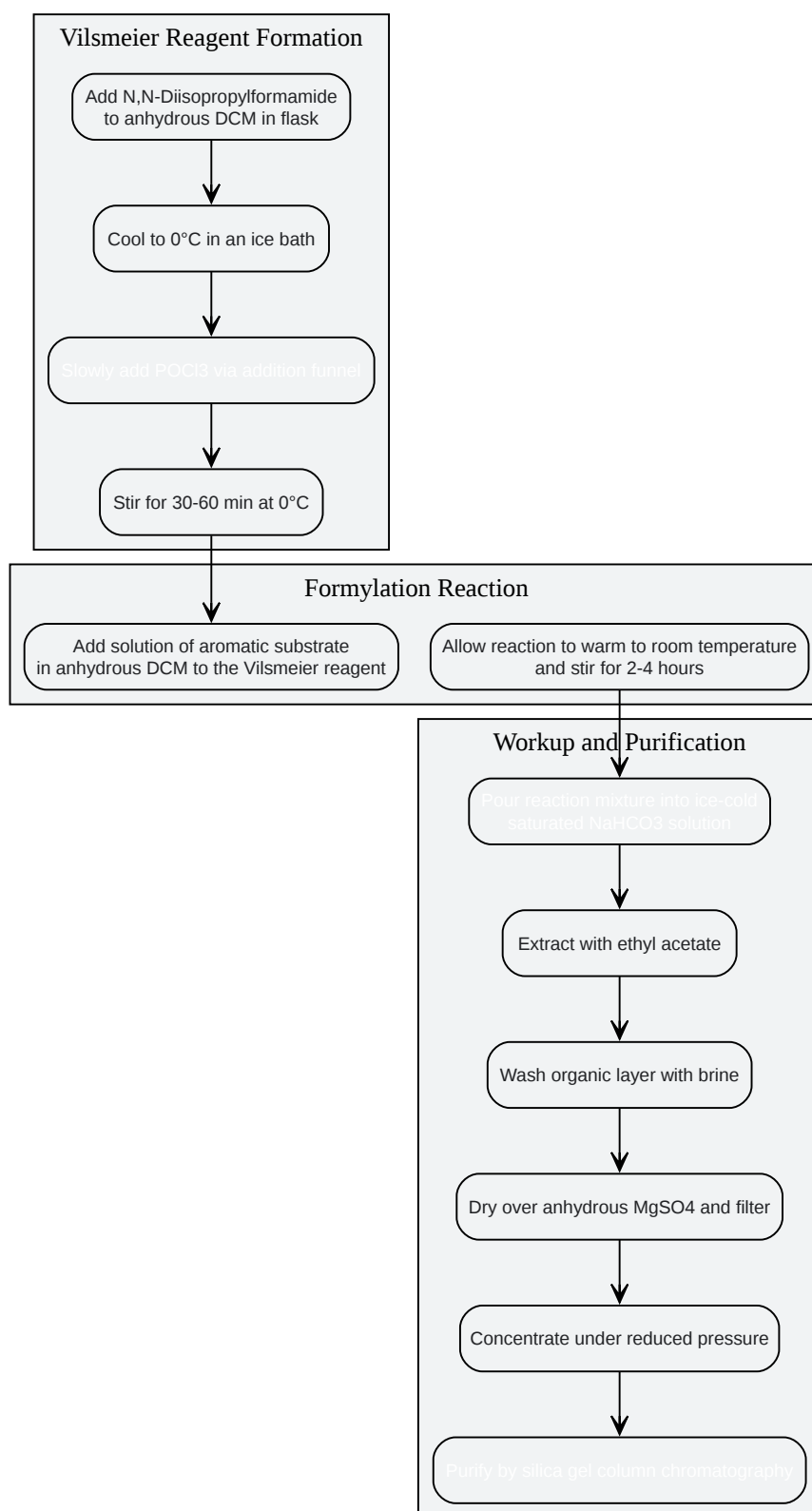
This document provides detailed application notes and protocols for the use of **N,N-Diisopropylformamide**, focusing on its role in the Vilsmeier-Haack reaction, a powerful method for the formylation of electron-rich aromatic and heteroaromatic compounds, which are common scaffolds in pharmaceutical agents. Due to the limited specific examples of **N,N-Diisopropylformamide** in the synthesis of commercial pharmaceuticals in publicly available literature, this document presents a representative protocol.

Key Application: Vilsmeier-Haack Reaction

The Vilsmeier-Haack reaction is a versatile method for introducing a formyl group (-CHO) onto an aromatic ring. The reaction utilizes a Vilsmeier reagent, which is typically formed in situ from a substituted formamide and a halogenating agent, most commonly phosphorus oxychloride (POCl₃). The use of **N,N-Diisopropylformamide** in this reaction leads to the formation of a sterically hindered Vilsmeier reagent, which can offer unique selectivity in the formylation of complex molecules.

Logical Relationship: The Prevalance of DMF over **N,N-Diisopropylformamide**





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